

Application Note: In Vitro Assays for Measuring Sodium Tetracosanoate Cellular Uptake

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Compound of Interest

Compound Name: Sodium tetracosanoate

CAS No.: 18080-73-4

Cat. No.: B096806

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Introduction & Biological Relevance

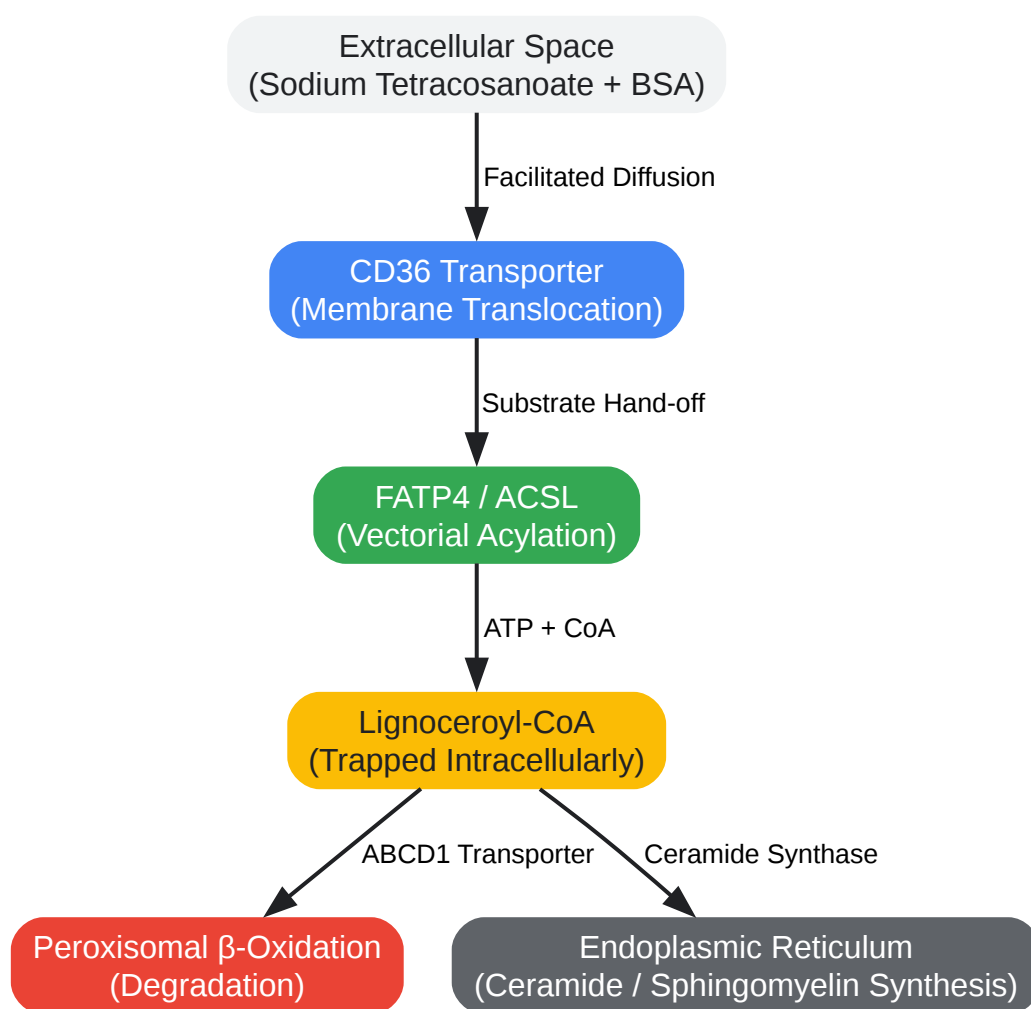
Sodium tetracosanoate is the sodium salt of tetracosanoic acid (commonly known as lignoceric acid, C24:0), a 24-carbon saturated very long-chain fatty acid (VLCFA). In mammalian physiology, VLCFAs are critical building blocks for sphingomyelin and complex ceramides, which are essential for myelin sheath integrity in the central nervous system. However, the dysregulation of VLCFA metabolism—specifically their toxic accumulation due to impaired peroxisomal β -oxidation—is the primary biochemical hallmark of severe neurodegenerative conditions like X-linked adrenoleukodystrophy (X-ALD) and peroxisome biogenesis disorders[1].

Accurately measuring the cellular uptake of **sodium tetracosanoate** in vitro is a fundamental requirement for drug development professionals aiming to screen small-molecule inhibitors of lipid transport, or researchers investigating the kinetic dependencies of membrane transporters like CD36 and FATP4[2][3].

Mechanistic Insights: VLCFA Uptake and Activation

Unlike medium- or long-chain fatty acids (LCFAs) that can partially rely on passive diffusion (flip-flop) across the lipid bilayer, the extreme hydrophobicity of VLCFAs dictates that their cellular entry is almost entirely protein-mediated.

Research has firmly established that the scavenger receptor and are strictly required for the cellular uptake of lignoceric acid[2][3]. Upon translocation across the plasma membrane, VLCFAs are immediately converted into their CoA-thioesters by FATP4 (which possesses intrinsic acyl-CoA synthetase activity) or by localized ACSL enzymes. This process, known as vectorial acylation, traps the lipid intracellularly, preventing efflux and directing it toward peroxisomal degradation or endoplasmic reticulum (ER) ceramide synthesis[3][4].



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CD36 and FATP4-mediated uptake and intracellular routing of **sodium tetracosanoate**.

Analytical Challenges: The Solubilization Hurdle

The primary cause of assay failure when working with **sodium tetracosanoate** is its near-total insolubility in standard aqueous culture media. Improper preparation leads to artifactual lipid precipitation or micelle formation, resulting in non-specific membrane adherence rather than true physiological uptake.

The Causality of Complexation: To mimic physiological transport, **sodium tetracosanoate** must be presented to the cell bound to a carrier protein. Recent methodological standards utilize a highly controlled. By dissolving the fatty acid in a minimal volume of isopropanol and injecting it into a warm (37°C) physiological BSA solution, stable FA-BSA complexes are formed that remain monomeric and biologically active[1][5].

Experimental Protocols

Protocol A: Radiolabeled [1-¹⁴C]-Lignoceric Acid Uptake Assay

Application: The gold-standard method for determining the absolute kinetic parameters (K_m and V_{max}) of VLCFA transport[2].

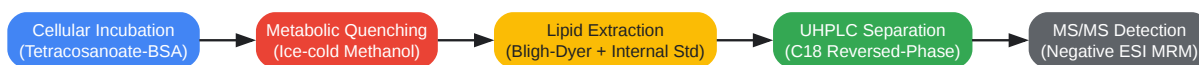
Step-by-Step Methodology:

- Preparation of [¹⁴C]-Lignocerate-BSA Complexes:
 - Dry 10 µCi of [1-¹⁴C]-lignoceric acid under a gentle stream of nitrogen gas to remove the storage solvent.
 - Resuspend the dried lipid film in 10 µL of isopropanol.
 - Slowly inject the solubilized lipid into 1 mL of pre-warmed (37°C) 0.5 mM fatty acid-free BSA in Hank's Balanced Salt Solution (HBSS) containing 0.1% HEPES.
 - Vortex vigorously for 2 minutes and incubate in a 37°C water bath for 1 hour to ensure complete complexation[1].
- Cell Preparation:

- Seed target cells (e.g., wild-type vs. CD36-knockout CHO cells) in 24-well plates at a density of 2×10^5 cells/well.
- Starve cells in serum-free DMEM for 2 hours prior to the assay. Causality: This depletes endogenous intracellular fatty acid pools, maximizing the inward concentration gradient.
- Uptake Phase:
 - Wash cells twice with warm HBSS.
 - Initiate uptake by adding 250 μ L of the [14 C]-lignocerate-BSA complex to each well.
 - Incubate at 37°C for precise kinetic time intervals (e.g., 1, 3, 5, 10, and 15 minutes)[2].
- Termination and Extraction:
 - Stop the reaction by rapidly aspirating the uptake buffer and immediately adding 500 μ L of ice-cold stop solution (HBSS containing 0.2 mM phloretin and 0.1% BSA). Causality: Phloretin halts protein-mediated membrane transport, while the cold BSA washes away loosely bound surface lipids.
 - Wash cells three additional times with ice-cold HBSS.
 - Lyse cells using 0.1 N NaOH / 0.1% SDS.
- Quantification:
 - Transfer the lysate to scintillation vials, add 5 mL of liquid scintillation cocktail, and quantify radioactivity. Normalize counts to total cellular protein mass (via BCA assay).

Protocol B: Label-Free LC-MS/MS Assay for Sodium Tetracosanoate Uptake

Application: A modern, highly specific approach that allows for the simultaneous quantification of **sodium tetracosanoate** uptake and its downstream metabolic conversion into ceramides, without the regulatory burdens of radioactivity[6].



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Label-free LC-MS/MS workflow for quantifying **sodium tetracosanoate** uptake.

Step-by-Step Methodology:

- Uptake and Quenching:
 - Expose cells to unlabeled **sodium tetracosanoate**-BSA complexes (prepared as in Protocol A) for 30 minutes.
 - Quench metabolism instantly by aspirating the media and adding 1 mL of ice-cold 80% methanol.
- Lipid Extraction (Modified Bligh-Dyer):
 - Scrape cells and transfer to glass extraction vials.
 - Spike the homogenate with 10 µL of an internal standard (, 1 µg/mL)[7].
 - Add chloroform and water to achieve a final Methanol:Chloroform:Water ratio of 2:2:1. Vortex for 5 minutes.
 - Centrifuge at 3,000 x g for 10 minutes to induce phase separation. Carefully collect the lower organic phase and evaporate to dryness under nitrogen.
- UHPLC-MS/MS Analysis:
 - Reconstitute the dried lipid film in 100 µL of Isopropanol:Acetonitrile (1:1).
 - Inject 5 µL onto a C18 reversed-phase UHPLC column.
 - Operate the triple quadrupole mass spectrometer in negative electrospray ionization (ESI-) mode using Multiple Reaction Monitoring (MRM)[8].

Data Presentation & Expected Results

To ensure assay validity, experimental outputs should align with established biophysical and mass spectrometric parameters. Table 1 summarizes the expected analytical metrics for **sodium tetracosanoate** (lignoceric acid) assays.

Parameter	Assay Type	Expected Value / Range	Causality & Notes
K _m (Michaelis Constant)	Radiolabeled	~5 - 15 μ M	Indicates high-affinity binding to CD36 and FATP4 transporters[2].
V _{max} (Maximal Velocity)	Radiolabeled	100 - 300 pmol/min/mg protein	Highly dependent on the baseline expression level of membrane transporters[2].
Precursor Ion [M-H] ⁻	LC-MS/MS	m/z 367.3	Deprotonated tetracosanoate in negative ESI mode[8].
Product Ion	LC-MS/MS	m/z 367.3 → 367.3	Saturated VLCFAs resist fragmentation; pseudo-MRM (parent to parent) is often utilized.
Internal Standard	LC-MS/MS	Lignoceric acid-d4	Corrects for extraction losses and matrix ionization suppression[7].

Self-Validation & Quality Control Systems

A trustworthy protocol must be self-validating. To definitively prove that the measured signal represents true intracellular uptake rather than non-specific membrane adherence, implement the following controls:

- Phloretin / Nortriptyline Inhibition: Include a control group pre-treated with 200 μ M phloretin or 10 μ M, which are broad-spectrum inhibitors of protein-mediated fatty acid transport. A >70% reduction in signal confirms transporter-dependent uptake[9].
- Trypsinization Control: Instead of standard chemical lysis, trypsinize a subset of cells post-uptake. Trypsin enzymatically cleaves surface proteins (including bound, un-internalized fatty acids on receptors). If the lipid signal remains high in the resulting cell pellet, it validates that the **sodium tetracosanoate** has successfully crossed the plasma membrane.

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